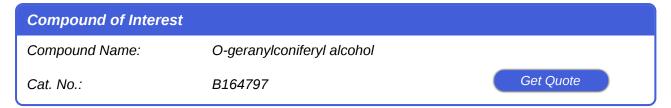


O-geranylconiferyl alcohol chemical structure and properties

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An In-depth Technical Guide to O-geranylconiferyl alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **O-geranylconiferyl alcohol**, a naturally occurring phenylpropanoid. The information is compiled from various scientific sources to support research and development efforts.

Chemical Structure and Identification

O-geranylconiferyl alcohol, also known as conifegrol, is a derivative of coniferyl alcohol characterized by the presence of a geranyl group attached via an ether linkage.

Chemical Structure:

Key Identifiers:



Identifier	Value	
IUPAC Name	(E)-3-[4-[(2E)-3,7-dimethylocta-2,6-dienoxy]-3-methoxyphenyl]prop-2-en-1-ol[1]	
Molecular Formula	C20H28O3[1]	
Molecular Weight	316.4 g/mol [1]	
CAS Number	129350-09-0[1]	
SMILES	CC(=CCC/C(=C/COC1=C(C=C1)/C=C/CO)OC)/C)C[1]	
InChI	InChI=1S/C20H28O3/c1-16(2)7-5-8-17(3)12-14- 23-19-11-10-18(9-6-13-21)15-20(19)22-4/h6- 7,9-12,15,21H,5,8,13-14H2,1-4H3/b9-6+,17-12+ [1]	

Physicochemical Properties

A summary of the known physical and chemical properties of **O-geranylconiferyl alcohol** is presented below.

Property	Value	Source
Boiling Point	469.9 °C at 760 mmHg	INVALID-LINK
Density	1.016 g/cm ³	INVALID-LINK
Flash Point	238 °C	INVALID-LINK
Vapor Pressure	1.24E-09 mmHg at 25°C	INVALID-LINK
Water Solubility	Insoluble	INVALID-LINK
Storage Temperature	-20°C	INVALID-LINK

Spectroscopic Data



Spectroscopic data is crucial for the identification and characterization of **O-geranylconiferyl alcohol**.

Mass Spectrometry

LC-MS/MS data is available for **O-geranylconiferyl alcohol**. The precursor ion is observed at m/z 339.1926 [M+Na]⁺. The fragmentation pattern provides characteristic ions for the structure. [1]

Infrared (IR) Spectroscopy

The IR spectrum of a related coniferyl alcohol derivative shows a broad vibration at 3441 cm⁻¹ corresponding to the hydroxyl group, and stretching vibrations around 1600 cm⁻¹ and 1100 cm⁻¹ indicative of the benzene ring and C-O stretching, respectively.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a complete, assigned NMR spectrum for **O-geranylconiferyl alcohol** is not readily available in the searched literature, data for similar coniferyl alcohol derivatives have been published, which can serve as a reference for structural elucidation.[2][3]

Biological Activity and Experimental Protocols

Research on the biological activities of **O-geranylconiferyl alcohol** is limited. One study has reported its isolation from the bark of Fagara rhetza and noted a moderate antimalarial activity in an in vitro test system.[4] However, detailed experimental protocols and quantitative data such as IC₅₀ values from this study are not available in the public domain.

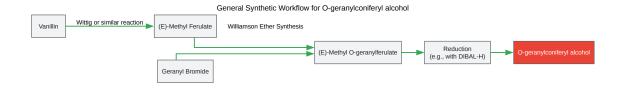
The general class of phenylpropanoids and terpenoids, to which **O-geranylconiferyl alcohol** belongs, is known for a wide range of biological activities, including antioxidant, anti-inflammatory, and antimicrobial properties. Further research is needed to specifically elucidate the bioactivities of **O-geranylconiferyl alcohol**.

Synthesis

A formal synthesis of **O-geranylconiferyl alcohol** has been reported.[5] A convenient two-step stereoselective synthesis of (E)-methyl O-alkylferulates has been described starting from vanillin, which serves as a precursor for the synthesis of **O-geranylconiferyl alcohol**.[5]



Logical Workflow for Synthesis:



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Caption: A simplified diagram illustrating a potential synthetic route to **O-geranylconiferyl alcohol**.

Signaling Pathways and Mechanisms of Action

Currently, there is no specific information available in the scientific literature detailing the signaling pathways or the precise molecular mechanisms of action for **O-geranylconiferyl alcohol**. Given the lack of data, no signaling pathway diagrams can be generated at this time. Future research in this area would be highly valuable to understand its potential therapeutic effects.

Conclusion and Future Directions

O-geranylconiferyl alcohol is a well-characterized natural product in terms of its chemical structure. However, there is a significant gap in the understanding of its biological activities and mechanism of action. The reported moderate antimalarial activity warrants further investigation, including the determination of its potency, selectivity, and mechanism of action against Plasmodium falciparum.

Future research should focus on:



- Comprehensive screening for a wider range of biological activities, such as antioxidant, antiinflammatory, antimicrobial, and anticancer effects.
- Detailed elucidation of the mechanism(s) of action for any confirmed biological activities.
- Identification of the molecular targets and signaling pathways modulated by O-geranylconiferyl alcohol.

Such studies will be essential to unlock the full therapeutic potential of this natural compound for drug development professionals.

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